

# Handling and storage guidelines for 2-Cyano-2-phenylbutanamide

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## Compound of Interest

Compound Name: 2-Cyano-2-phenylbutanamide

Cat. No.: B020796

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## Application Notes and Protocols: 2-Cyano-2-phenylbutanamide

These guidelines provide comprehensive instructions for the safe handling, storage, and use of **2-Cyano-2-phenylbutanamide**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring laboratory safety.

## Physicochemical Properties

The following table summarizes the known quantitative data for **2-Cyano-2-phenylbutanamide**. This information is essential for proper handling and experimental design.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O	ChemNet[1]
Molecular Weight	188.23 g/mol	ChemNet[1]
Density	1.128 g/cm <sup>3</sup>	ChemNet[1]
Boiling Point	362.2 °C at 760 mmHg	ChemNet[1]
Flash Point	172.9 °C	ChemNet[1]
Refractive Index	1.545	ChemNet[1]
Melting Point	Undetermined	Cayman Chemical[2]
Purity	≥98%	Anax Laboratories[3]

## Safety and Hazard Information

**2-Cyano-2-phenylbutanamide** is classified with the following hazards. All personnel should be familiar with these risks before handling the compound.

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[4]
- Skin Irritation (Category 2): Causes skin irritation.[4]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[4]
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[4]

Potential Health Effects:

- Inhalation: May be harmful if inhaled.[5]
- Signs and Symptoms of Exposure: May include weakness and convulsions.[5]

## Handling and Storage Protocols

Proper handling and storage are critical to maintain the stability of **2-Cyano-2-phenylbutanamide** and to protect laboratory personnel.

### 3.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is required.[\[6\]](#)
- Eye Protection: Wear chemical splash goggles or a face shield.
- Skin Protection: Wear chemical-resistant gloves and a lab coat. Wash hands thoroughly after handling.[\[6\]](#)
- Respiratory Protection: If engineering controls are insufficient to control dust, use a NIOSH-approved respirator.

### 3.2. Storage Conditions

- Container: Keep the container tightly closed.[\[5\]](#)
- Environment: Store in a dry, cool, and well-ventilated place.[\[6\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)[\[6\]](#)

### 3.3. Spill and Waste Disposal

- Small Spills: Carefully sweep up the material, avoiding dust formation, and place it in a suitable, labeled container for disposal.[\[5\]](#)
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill. Prevent the product from entering drains.[\[5\]](#) Collect the material and place it in a container for disposal according to local regulations.
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[4\]](#)

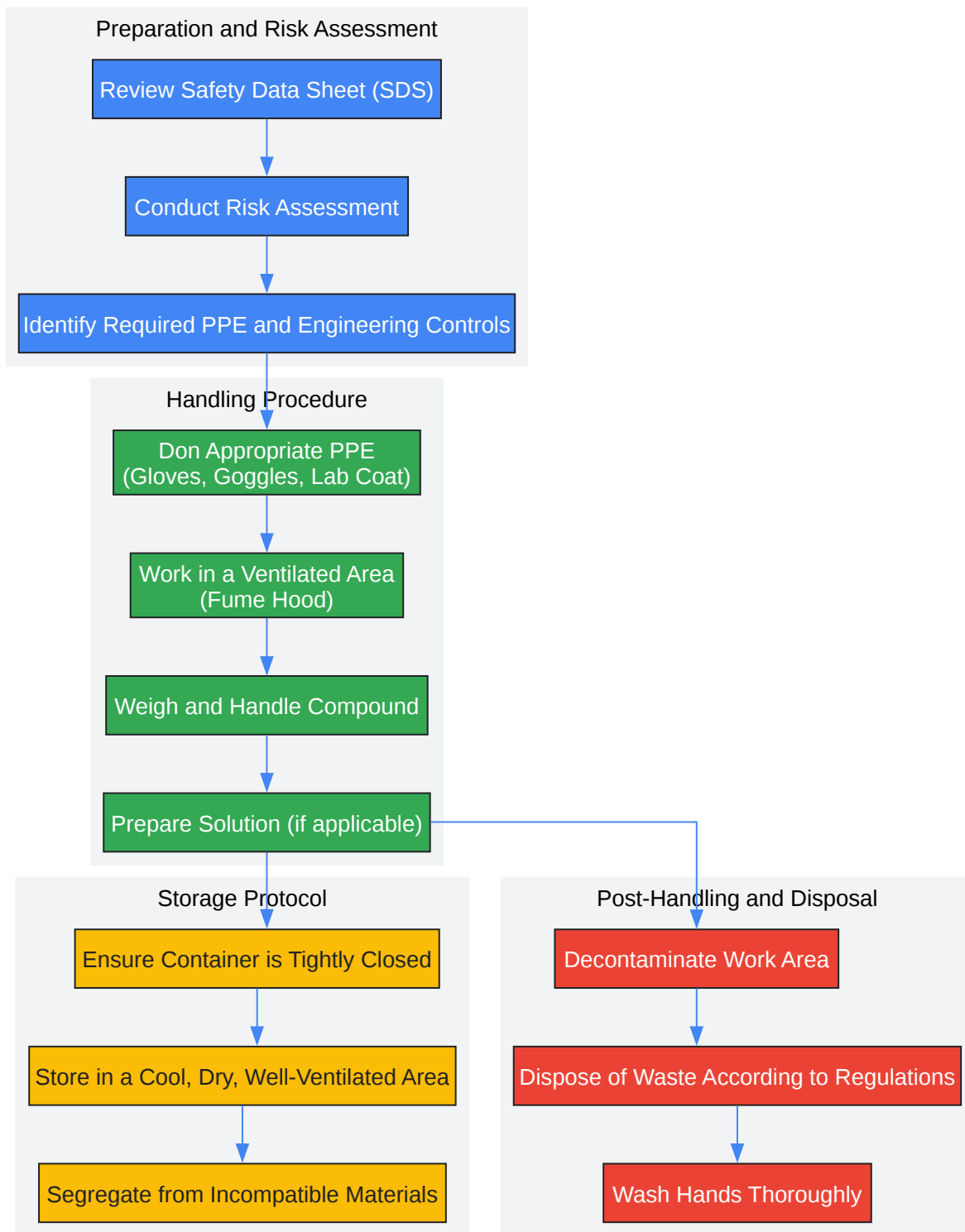
## Experimental Protocols

### 4.1. Preparation of Stock Solutions

- Weighing: Accurately weigh the desired amount of **2-Cyano-2-phenylbutanamide** in a chemical fume hood.
- Dissolution: In a suitable vial, add the appropriate solvent. Gently vortex the solution to aid dissolution.<sup>[6]</sup> If necessary, sonicate the vial in a water bath for a few minutes until the compound is completely dissolved.<sup>[6]</sup>
- Storage of Stock Solution: For long-term storage, store the stock solution at -20°C or -80°C.<sup>[6]</sup>
- Usage: Before use, thaw the stock solution at room temperature and vortex gently to ensure homogeneity. Avoid repeated freeze-thaw cycles to maintain the integrity of the compound.<sup>[6]</sup>

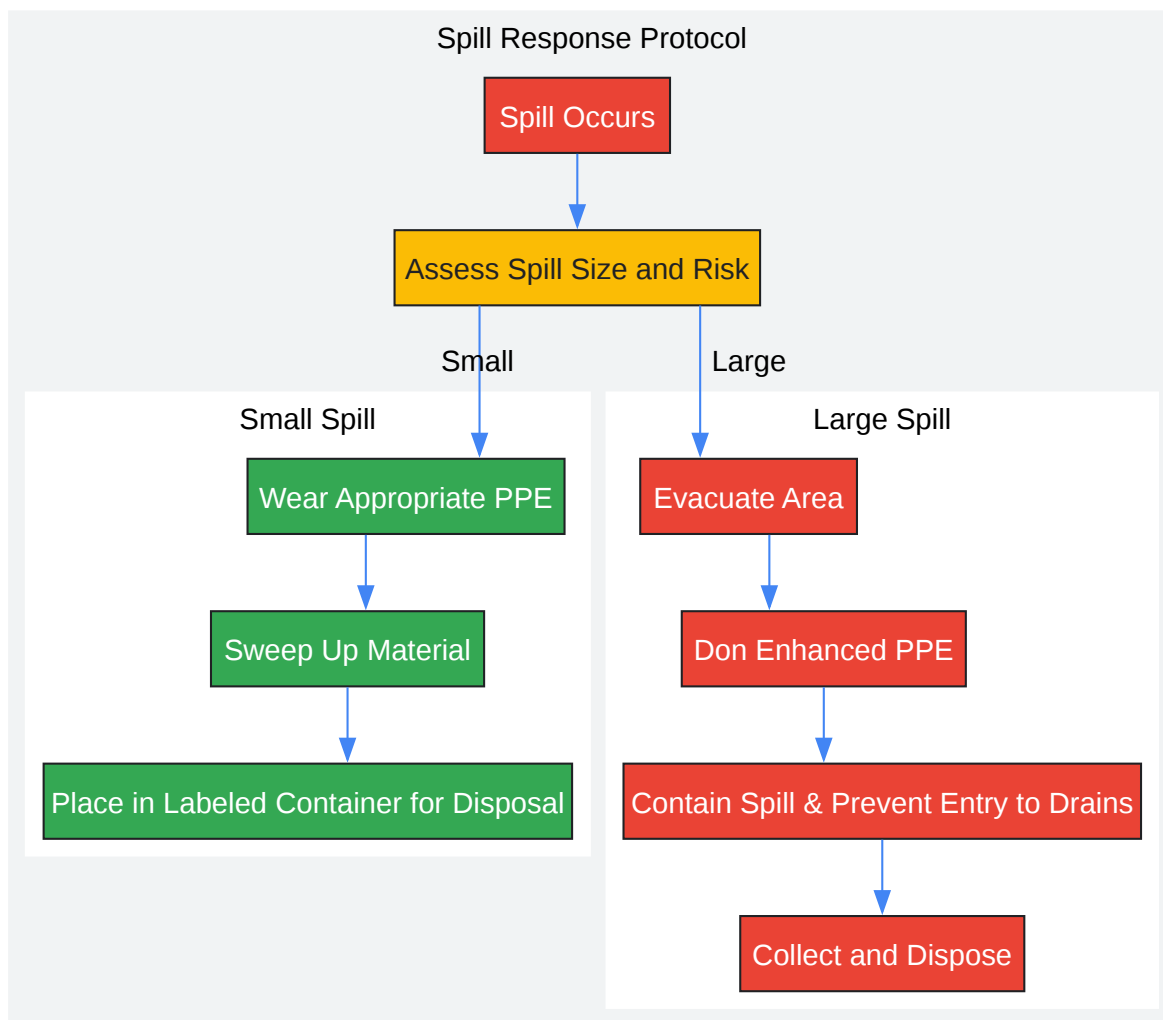
## Workflow Diagrams

The following diagrams illustrate the key workflows for handling and storing **2-Cyano-2-phenylbutanamide**.



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Caption: Safe Handling and Storage Workflow for **2-Cyano-2-phenylbutanamide**.



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Caption: Emergency Spill Response Workflow.

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## References

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